

Pelirine CAS number and molecular formula.

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Compound of Interest

Compound Name: *Pelirine*

Cat. No.: *B1158000*

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In-Depth Technical Guide to Pelirine

For Researchers, Scientists, and Drug Development Professionals

Core Compound Details: Pelirine

Pelirine, an alkaloid isolated from the plant *Rauwolfia perakensis*, has been a subject of pharmacological interest. This technical guide provides a comprehensive overview of its known properties, including its CAS number, molecular formula, and pharmacological effects based on foundational studies.

Parameter	Value	Reference
CAS Number	30435-26-8	N/A
Molecular Formula	C ₂₁ H ₂₆ N ₂ O ₃	N/A

Pharmacological Data

The primary pharmacological investigations of **Pelirine** have revealed effects on the central nervous system and the cardiovascular system. The key findings are summarized below, with data extracted from foundational research. It is important to note that the effective doses of **Pelirine** have been observed to be close to the lethal doses, indicating a narrow therapeutic index.^[1]

Acute Toxicity in Mice

The acute toxicity of **Pelirine** was determined in mice following oral administration.

Parameter	Value	Species	Route of Administration
Lethal Dose	100 mg/kg	Mouse	Oral

Observation: Oral administration of **Pelirine** to mice induced central nervous system (CNS) depression.[\[1\]](#)

Cardiovascular Effects in Anesthetized Cats

The intravenous administration of **Pelirine** demonstrated a significant impact on the cardiovascular system of anesthetized cats.

Effect	Observation	Species	Route of Administration
Blood Pressure	Significant hypotension	Cat	Intravenous

Observation: Small intravenous doses of **Pelirine** produced a notable hypotensive effect in anesthetized cats.[\[1\]](#)

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in this guide.

Determination of Acute Toxicity (LD₅₀) in Mice

This protocol outlines the general procedure for determining the median lethal dose (LD₅₀) of a substance in mice via oral administration.

Objective: To determine the dose of **Pelirine** that is lethal to 50% of the test mouse population.

Materials:

- **Pelirine**

- Vehicle for oral administration (e.g., saline, distilled water)
- Male or female mice of a specific strain (e.g., Swiss albino)
- Oral gavage needles
- Animal cages
- Balances for weighing animals and the compound

Procedure:

- **Animal Acclimatization:** House the mice in standard laboratory conditions for at least one week prior to the experiment to allow for acclimatization.
- **Fasting:** Fast the animals overnight before dosing, with free access to water.
- **Dose Preparation:** Prepare a stock solution of **Pelirine** in the chosen vehicle. Make serial dilutions to obtain the desired dose concentrations.
- **Grouping:** Divide the mice into several groups, with a sufficient number of animals in each group (e.g., 6-10 mice per group). One group will serve as the control and receive only the vehicle.
- **Administration:** Administer a single oral dose of **Pelirine** to each mouse in the test groups using an oral gavage needle. The volume administered is typically based on the animal's body weight.
- **Observation:** Observe the animals continuously for the first few hours post-administration and then periodically for a set period (e.g., 14 days) for signs of toxicity and mortality.
- **Data Analysis:** Record the number of mortalities in each group. Calculate the LD₅₀ value using a recognized statistical method, such as the probit analysis method.

Measurement of Blood Pressure in Anesthetized Cats

This protocol describes the general method for measuring the effect of a substance on the blood pressure of an anesthetized cat.

Objective: To assess the effect of intravenously administered **Pelirine** on the arterial blood pressure of cats.

Materials:

- **Pelirine**
- Anesthetic agent (e.g., pentobarbital sodium)
- Saline solution
- Catheterization equipment (cannulas, tubing)
- Blood pressure transducer and recording system (e.g., polygraph)
- Surgical instruments
- Heparinized saline

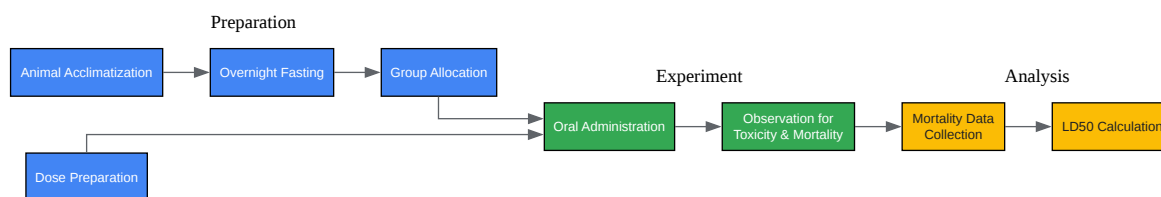
Procedure:

- Anesthesia: Anesthetize the cat with a suitable anesthetic agent. Maintain anesthesia throughout the experiment.
- Surgical Preparation: Surgically expose the carotid artery and the femoral vein.
- Cannulation: Cannulate the carotid artery and connect it to a blood pressure transducer filled with heparinized saline to record arterial blood pressure. Cannulate the femoral vein for the administration of the test substance.
- Stabilization: Allow the animal's blood pressure to stabilize before administering any substance.
- Administration: Administer a single intravenous dose of **Pelirine** through the femoral vein cannula.
- Recording: Continuously record the arterial blood pressure before, during, and after the administration of **Pelirine**.

- Data Analysis: Analyze the recorded blood pressure tracings to determine the magnitude and duration of the hypotensive effect.

Diagrams

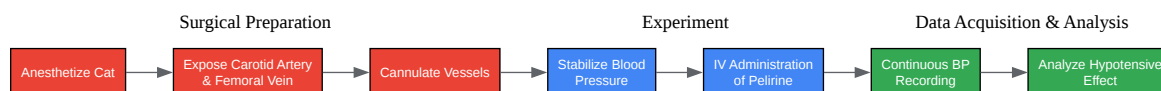
Experimental Workflow: Acute Toxicity (LD₅₀) in Mice



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Caption: Workflow for determining the LD₅₀ of **Pelirine** in mice.

Experimental Workflow: Cardiovascular Effects in Cats



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Caption: Workflow for assessing the cardiovascular effects of **Pelirine** in cats.

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References

- 1. Thieme E-Journals - Planta Medica / Abstract [thieme-connect.com]
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